

Proper Disposal of Mitochondrial Fusion Promoter M1: A Safety and Operations Guide

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Compound of Interest

Compound Name: Mitochondrial Fusion Promoter M1

Cat. No.: B10817375

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For researchers, scientists, and drug development professionals utilizing **Mitochondrial Fusion Promoter M1**, adherence to proper disposal protocols is critical for maintaining laboratory safety and environmental compliance. This guide provides essential, step-by-step procedures for the safe handling and disposal of this compound.

Chemical and Safety Data Overview

Mitochondrial Fusion Promoter M1, also known by its chemical name (E)-4-Chloro-2-(1-(2-(2,4,6-trichlorophenyl)hydrazono)ethyl)phenol, is a cell-permeable phenylhydrazone compound used to promote mitochondrial fusion.^[1] Its key identifiers and properties are summarized below.

Property	Value
CAS Number	219315-22-7 ^{[1][2][3][4]}
Molecular Formula	C ₁₄ H ₁₀ Cl ₄ N ₂ O ^{[1][3][4]}
Molecular Weight	364.05 g/mol ^{[1][3][4]}
Appearance	Off-white to white or beige solid/powder ^[1]
Solubility	Soluble in DMSO and ethanol ^[5]

Hazard Identification and Safety Precautions

According to the Globally Harmonized System of Classification and Labelling of Chemicals (GHS), **Mitochondrial Fusion Promoter M1** is classified with the following hazards:

- Acute oral toxicity (Category 4): Harmful if swallowed.[6]
- Skin corrosion/irritation (Category 2): Causes skin irritation.[6]
- Serious eye damage/eye irritation (Category 2A): Causes serious eye irritation.[6]
- Specific target organ toxicity, single exposure (Category 3): May cause respiratory irritation. [6]
- Hazardous to the aquatic environment (Acute and Chronic, Category 1): Very toxic to aquatic life with long-lasting effects.

Due to these potential hazards, appropriate personal protective equipment (PPE) must be worn at all times when handling M1. This includes safety glasses, chemical-resistant gloves, and a lab coat. All handling should be performed in a well-ventilated area, preferably within a chemical fume hood, to avoid inhalation of dust or aerosols.[6]

Step-by-Step Disposal Procedures

The primary directive for the disposal of **Mitochondrial Fusion Promoter M1** is to "Dispose of contents/ container to an approved waste disposal plant". The following steps provide a detailed protocol to ensure this is done safely and correctly.

1. Unused or Expired Compound (Solid Form):

- Segregation: Do not mix **Mitochondrial Fusion Promoter M1** with other chemical waste unless explicitly permitted by your institution's environmental health and safety (EHS) office.
- Packaging: Ensure the compound is in its original, securely sealed container. If the original container is compromised, transfer the material to a new, compatible, and properly labeled waste container.
- Labeling: The waste container must be clearly labeled with the full chemical name ("**Mitochondrial Fusion Promoter M1**"), CAS number (219315-22-7), and all relevant

hazard pictograms (e.g., harmful, irritant, environmental hazard).

- **Storage:** Store the sealed and labeled waste container in a designated hazardous waste accumulation area, away from incompatible materials.
- **Collection:** Arrange for pickup by your institution's certified hazardous waste disposal service.

2. Contaminated Labware and Materials (e.g., pipette tips, gloves, empty vials):

- **Decontamination:** Whenever possible, decontaminate reusable labware by rinsing with an appropriate solvent (e.g., ethanol, followed by water) in a chemical fume hood. The rinsate must be collected as hazardous waste.
- **Solid Waste Collection:** All single-use, contaminated materials (gloves, wipes, plasticware) should be collected in a designated, leak-proof hazardous waste container lined with a chemically resistant bag.
- **Labeling:** The solid waste container must be labeled as "Hazardous Waste" and include the name of the chemical contaminant (**Mitochondrial Fusion Promoter M1**).
- **Disposal:** Once full, the container should be securely sealed and transferred to the hazardous waste accumulation area for collection.

3. Solutions of **Mitochondrial Fusion Promoter M1** (e.g., in DMSO):

- **Waste Collection:** Collect all liquid waste containing M1 in a designated, sealed, and chemically compatible hazardous waste container (e.g., a glass or polyethylene bottle).
- **Labeling:** The liquid waste container must be clearly labeled with "Hazardous Waste," the full chemical name ("**Mitochondrial Fusion Promoter M1**"), the solvent used (e.g., "in DMSO"), and an approximate concentration of the M1. All hazard symbols must be present.
- **Storage and Disposal:** Store the container in a secondary containment tray within the designated hazardous waste area until it is collected by the approved disposal service.

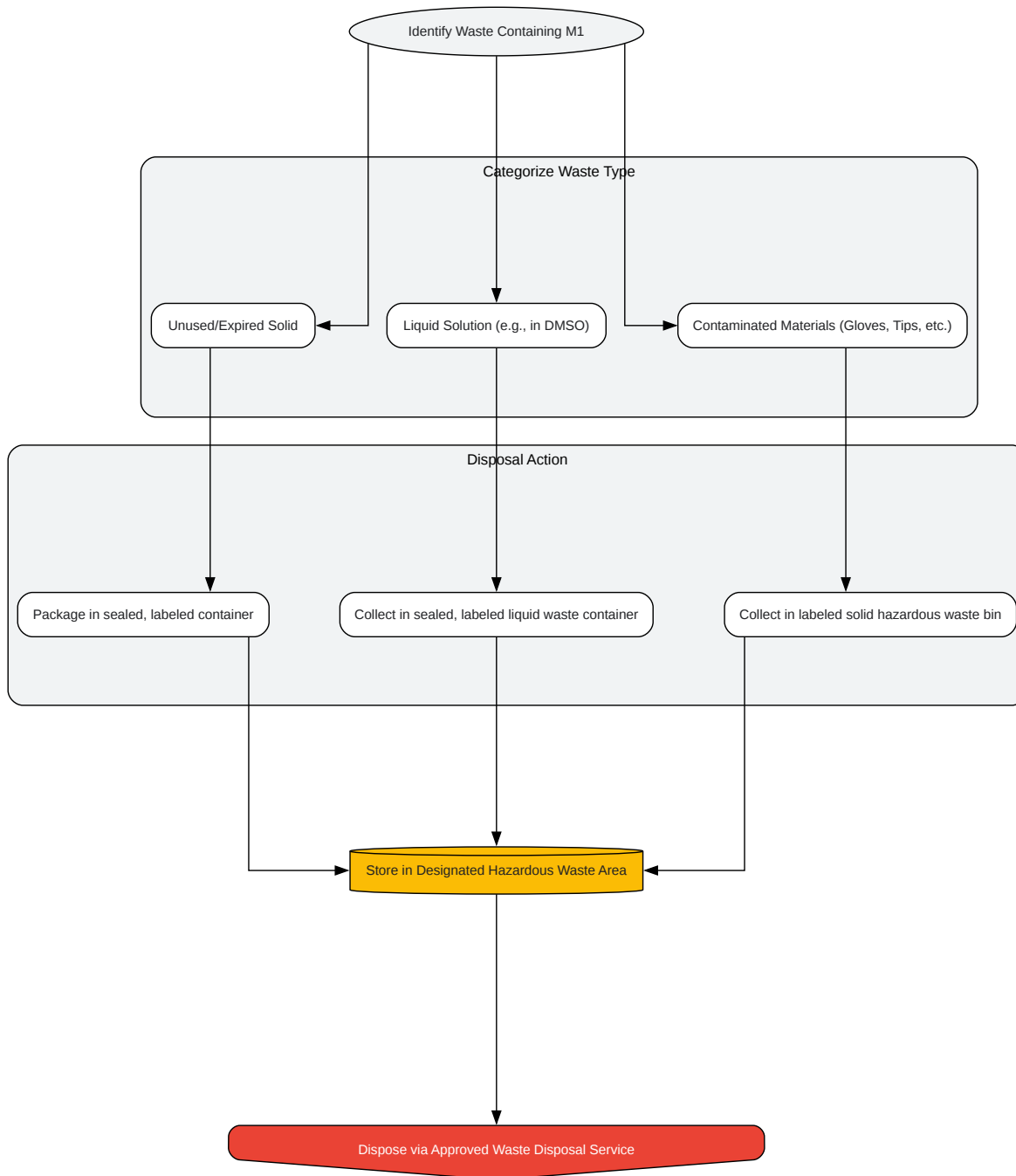
Emergency Procedures

- Skin Contact: Immediately wash the affected area with plenty of soap and water.[6] Remove contaminated clothing.
- Eye Contact: Rinse cautiously with water for several minutes. Remove contact lenses if present and easy to do. Continue rinsing.[6] Seek immediate medical attention.
- Inhalation: Move the person to fresh air and keep them in a position comfortable for breathing.[6]
- Ingestion: If swallowed, call a poison center or doctor if you feel unwell. Rinse mouth.
- Spills: Evacuate the area. Wearing full PPE, cover the spill with an inert absorbent material. Collect the absorbed material into a sealed container for disposal as hazardous waste.

Disposal Workflow Diagram

The following diagram outlines the decision-making process for the proper disposal of materials related to **Mitochondrial Fusion Promoter M1**.

Mitochondrial Fusion Promoter M1 Disposal Workflow



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Caption: Decision workflow for safe disposal of M1 waste.

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References

- 1. Mitochondrial Fusion Promoter, M1 A cell-permeable phenylhydrazone that restores mitochondrial tubular network formation in MEF lacking either of the two outer mitochondrial membrane. | 219315-22-7 [sigmaaldrich.com]
- 2. Mitochondrial Fusion Promoter, M1 - CAS 219315-22-7 - Calbiochem MSDS - 475859 - Merck [merckmillipore.com]
- 3. Mitochondrial fusion promoter M1 | Compounds for Mitochondrial Dynamics: R&D Systems [rndsystems.com]
- 4. Mitochondrial Fusion Promoter M1 | C₁₄H₁₀Cl₄N₂O | CID 135445551 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 5. Mitochondrial Fusion Promoter M1 | Cell Signaling Technology [cellsignal.com]
- 6. file.medchemexpress.com [file.medchemexpress.com]
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